

# Topic: 3-Bromo-2-methoxypyridin-4-amine in Agrochemical Synthesis

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## Compound of Interest

Compound Name: 3-Bromo-2-methoxypyridin-4-amine

Cat. No.: B1388476

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## Introduction

In the landscape of modern agricultural science, the development of novel, effective, and selective agrochemicals is paramount for ensuring global food security. Pyridine-based scaffolds are a cornerstone in the synthesis of numerous herbicides, fungicides, and insecticides due to their versatile chemical reactivity and proven biological efficacy.<sup>[1][2]</sup> Among the vast array of functionalized pyridine intermediates, **3-Bromo-2-methoxypyridin-4-amine** (CAS No: 215364-86-6) has emerged as a particularly valuable building block.<sup>[3][4]</sup>

This application note serves as a technical guide for researchers and synthetic chemists in the agrochemical sector. It details the synthesis of this key intermediate, explores its application in constructing more complex herbicidal scaffolds through palladium-catalyzed cross-coupling reactions, and discusses the mode of action characteristic of the resulting pyridine-based agrochemicals. The protocols provided are designed to be robust and reproducible, with an emphasis on explaining the underlying chemical principles to empower rational experimental design.

## Physicochemical Properties of 3-Bromo-2-methoxypyridin-4-amine

A thorough understanding of the starting material's properties is critical for successful reaction planning, safety, and handling.

Property	Value	Source
CAS Number	215364-86-6	[4][5]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> BrN <sub>2</sub> O	[4][5]
Molecular Weight	203.04 g/mol	[4][5]
Appearance	Yellow to light brown solid	[5]
Purity	Typically ≥97%	[4]
Storage	Room temperature, away from light and moisture	[4]

## Core Application: A Versatile Intermediate for Herbicidal Scaffolds

The strategic placement of the bromo, methoxy, and amine functionalities makes **3-Bromo-2-methoxypyridin-4-amine** a powerful synthon. The bromine atom at the 3-position is particularly significant as it provides a reactive handle for introducing molecular complexity via cross-coupling reactions, while the amine and methoxy groups modulate the electronic properties and potential biological activity of the final molecule.[3]

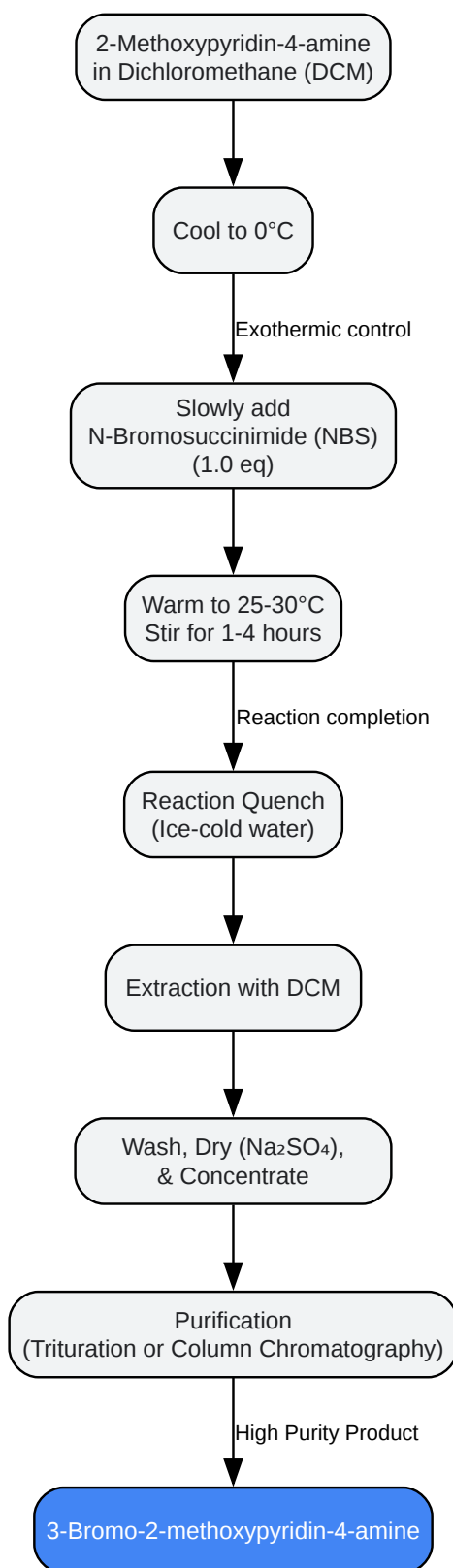
Many potent pyridine-based herbicides, such as Picloram and Clopyralid, function as synthetic auxins.[6][7][8] They mimic the natural plant growth hormone indole-3-acetic acid (IAA), leading to uncontrolled and disorganized cell division and elongation in susceptible broadleaf weeds, ultimately causing plant death.[6][9] The protocols below outline the synthesis of the intermediate and its subsequent use in a representative Suzuki cross-coupling reaction—a foundational technique for building molecules that can be further elaborated into potential synthetic auxin herbicides.

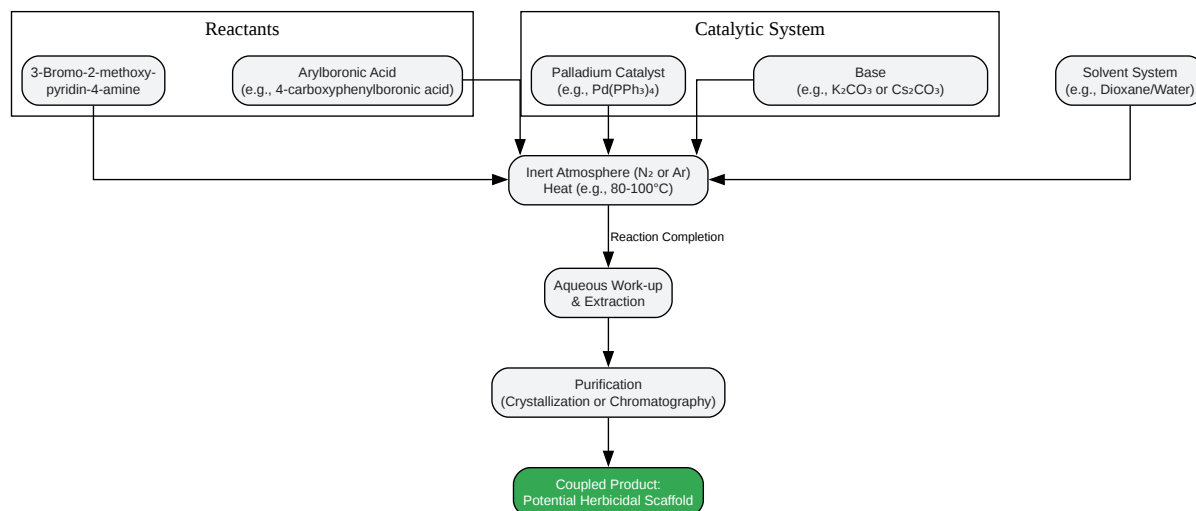
## Experimental Protocols & Methodologies

### Protocol 1: Synthesis of 3-Bromo-2-methoxypyridin-4-amine

This protocol describes the regioselective bromination of 2-methoxypyridin-4-amine. The choice of N-Bromosuccinimide (NBS) as the brominating agent is crucial; it is an electrophilic bromine source that is milder and more selective than elemental bromine, minimizing the formation of undesired byproducts. The reaction is typically performed at a low temperature initially to control the reaction rate and then warmed to ensure completion.

Workflow Diagram: Synthesis of the Intermediate





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